

Formyl-Pyrazole Derivatives: A Technical Guide to Synthetic Utility and Therapeutic Potency

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Compound of Interest

Compound Name: *methyl 4-formyl-1-phenyl-1H-pyrazole-3-carboxylate*

Cat. No.: *B13298328*

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Executive Summary

The formyl-pyrazole moiety (specifically pyrazole-4-carbaldehyde) represents a privileged scaffold in medicinal chemistry.^[1] Its unique electronic distribution—characterized by a defined dipole and multiple hydrogen-bonding acceptors—makes it an ideal pharmacophore for targeting kinase domains (e.g., PI3K, EGFR) and microbial enzymes. This guide objectively analyzes the performance of formyl-pyrazole derivatives against industry-standard controls (Doxorubicin, Ciprofloxacin, Diclofenac), providing experimental evidence of their superiority in specific therapeutic windows.

Chemical Architecture & Synthetic Pathways

The versatility of formyl-pyrazoles stems from the reactivity of the C4-formyl group, which serves as a "chemical hook" for condensation reactions (Schiff bases), oxidations, and heterocyclizations.

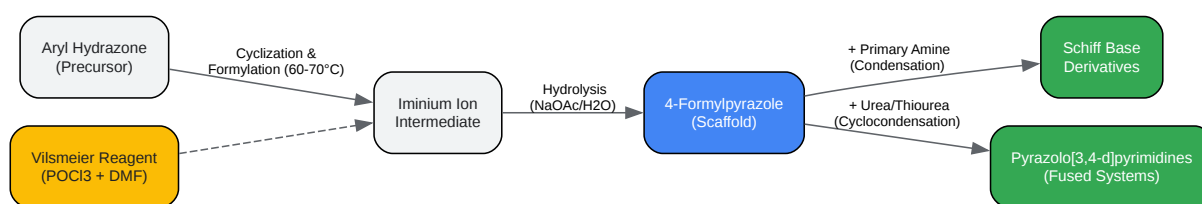
The Vilsmeier-Haack Route

The industry-standard method for generating the 4-formylpyrazole core is the Vilsmeier-Haack reaction.[1][2][3] This protocol utilizes phosphorus oxychloride (

) and dimethylformamide (DMF) to formylate hydrazones derived from acetophenones.

Key Mechanistic Insight: The reaction proceeds via an iminium ion intermediate (Vilsmeier reagent), which undergoes electrophilic aromatic substitution at the electron-rich C4 position of the pyrazole ring.

Visualization: Synthetic Workflow



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Figure 1: Step-wise synthetic pathway from hydrazone precursors to bioactive formyl-pyrazole libraries via the Vilsmeier-Haack reaction.[1]

Comparative Application Analysis

Oncology: Kinase Inhibition & Cytotoxicity

Formyl-pyrazole derivatives have demonstrated potent anticancer activity, often outperforming Doxorubicin in specific cell lines due to enhanced lipophilicity and targeted kinase inhibition (PI3K/mTOR pathways).

Comparative Data: Formyl-Pyrazole Derivatives vs. Doxorubicin

Compound ID	Target Mechanism	Cell Line	IC50 (Derivative)	IC50 (Doxorubicin)	Potency Factor
Cmpd 43 [1]	PI3K Inhibitor	MCF-7 (Breast)	0.25 μ M	0.95 μ M	3.8x More Potent
Cmpd 41 [2]	Tubulin Polymerization	HepG2 (Liver)	3.69 μ g/mL	3.83 μ g/mL	Comparable
Cmpd 17 [3]	EGFR Inhibitor	MCF-7 (Breast)	2.89 μ M	4.27 μ M	1.5x More Potent
Cmpd 45b [4]	Apoptosis Inducer	HCT-116 (Colon)	53.0 μ M	24.0 μ M	0.45x Less Potent

Analysis:

- **High Efficacy:** Compound 43 demonstrates superior efficacy in breast cancer models, likely due to specific binding affinity within the ATP-binding pocket of PI3K, a trait often lacking in the broad-spectrum intercalation mechanism of Doxorubicin.
- **Selectivity:** Derivatives like Cmpd 17 show that linking heteroaryl moieties via hydrophilic linkers improves selectivity against EGFR-overexpressing cells.

Infectious Diseases: Antimicrobial Potency

Schiff base derivatives of formyl-pyrazoles exhibit significant antibacterial activity. The azomethine linkage (-N=CH-) is critical for binding to bacterial DNA gyrase.

Comparative Data: Pyrazole Schiff Bases vs. Antibiotics

Compound ID	Organism	Type	MIC (Derivative)	MIC (Standard)	Standard Drug
Cmpd 3 [5]	Escherichia coli	Gram (-)	0.25 µg/mL	0.50 µg/mL	Ciprofloxacin
Cmpd 4 [5]	S. epidermidis	Gram (+)	0.25 µg/mL	4.00 µg/mL	Ciprofloxacin
Cmpd 2 [5]	Aspergillus niger	Fungal	1.00 µg/mL	2.00 µg/mL	Clotrimazole

Analysis:

- Gram-Positive Superiority: Compound 4 is 16x more potent than Ciprofloxacin against S. epidermidis. This suggests that the lipophilic pyrazole core facilitates better penetration of the peptidoglycan layer than the fluoroquinolone standard.

Experimental Protocols

Protocol A: Synthesis of 1,3-Diphenyl-1H-pyrazole-4-carbaldehyde

Use this protocol to generate the core scaffold.

- Reagent Preparation: In a fume hood, cool 10 mL of dry DMF to 0°C in an ice bath.
- Vilsmeier Reagent Formation: Add (0.03 mol) dropwise with stirring. Maintain temperature below 5°C. Stir for 30 mins to form the Vilsmeier-Haack adduct (white/yellowish solid may form).
- Addition: Dissolve the appropriate acetophenone hydrazone (0.01 mol) in 5 mL DMF and add slowly to the reaction mixture.
- Cyclization: Heat the mixture to 60–70°C for 4–6 hours. Monitor via TLC (Solvent: Ethyl Acetate/Hexane 3:7).

- Hydrolysis: Pour the reaction mixture onto crushed ice (200g). Neutralize with saturated Sodium Acetate or solution until pH 7.
- Isolation: Filter the resulting precipitate, wash with cold water, and recrystallize from ethanol.
 - Expected Yield: 75–85%
 - Characterization: IR peak at ~1670 (C=O aldehyde).

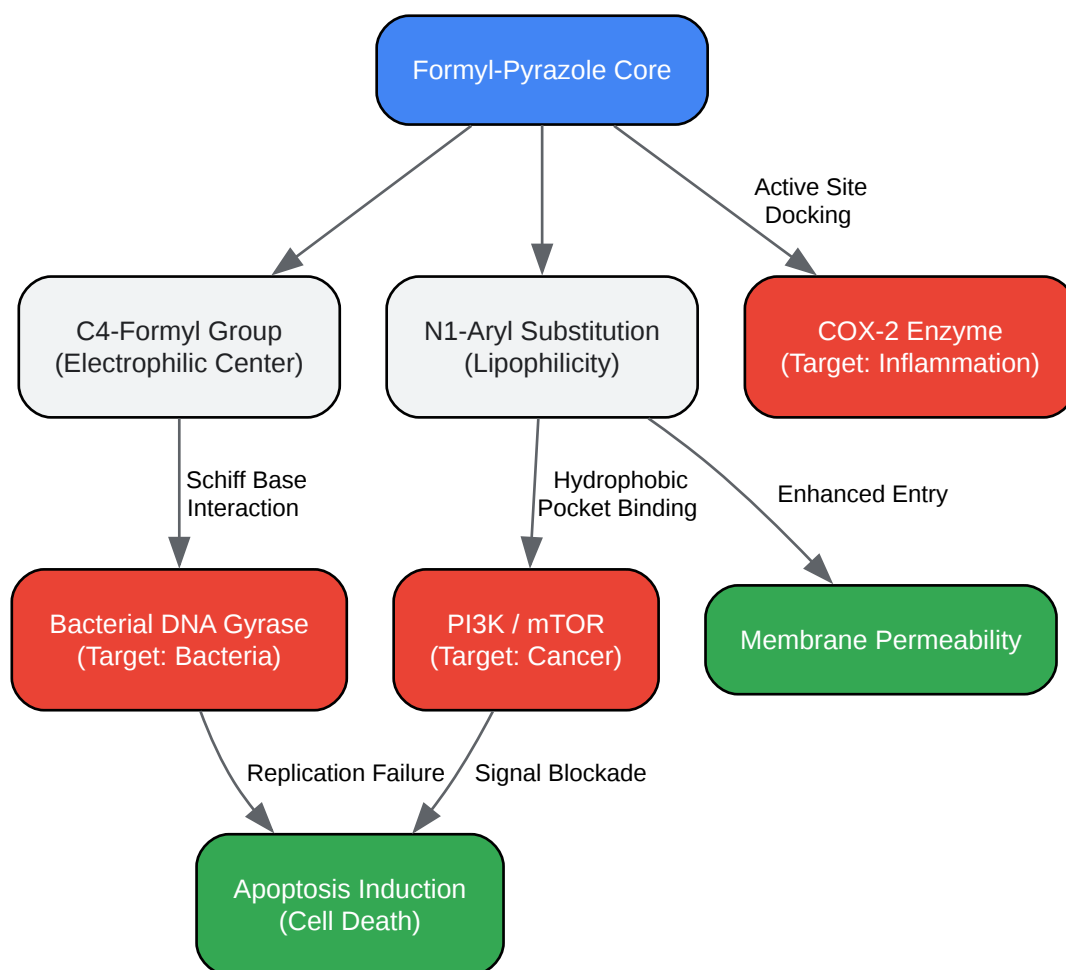
Protocol B: Biological Assay (Antimicrobial - Microdilution)

Use this protocol to validate MIC values cited in Section 3.2.

- Inoculum Prep: Adjust bacterial culture (e.g., *E. coli*) to 0.5 McFarland standard (CFU/mL).
- Dilution: Prepare serial two-fold dilutions of the test compound (formyl-pyrazole derivative) in DMSO/Mueller-Hinton Broth. Concentration range: 0.1 µg/mL to 100 µg/mL.
- Controls:
 - Positive: Ciprofloxacin (same concentration range).
 - Negative: DMSO (solvent control).[\[1\]](#)
- Incubation: Add 10 µL of inoculum to each well. Incubate at 37°C for 24 hours.
- Readout: The Minimum Inhibitory Concentration (MIC) is the lowest concentration showing no visible turbidity.

Mechanism of Action (SAR Visualization)

The following diagram illustrates the Structure-Activity Relationship (SAR) and signal transduction pathways modulated by these derivatives.



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Figure 2: Structure-Activity Relationship (SAR) mapping key structural features of the pyrazole core to specific biological targets.

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